

Introduction: The Privileged Indazole Scaffold and a Novel Building Block

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Compound of Interest

Compound Name: *3-Bromo-5-methyl-6-nitro-1H-indazole*

CAS No.: *1082040-69-4*

Cat. No.: *B1523486*

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The indazole ring system is a cornerstone of modern medicinal chemistry, recognized as a "privileged scaffold" due to its presence in a multitude of compounds with diverse and potent biological activities.[1][2] Molecules incorporating this bicyclic heterocycle have demonstrated efficacy as anti-inflammatory, anti-tumor, anti-bacterial, and anti-HIV agents.[1] The strategic functionalization of the indazole core is therefore a critical task in drug discovery, enabling the precise modulation of a molecule's physicochemical properties and its interactions with biological targets.

This guide focuses on the synthetic utility of **3-Bromo-5-methyl-6-nitro-1H-indazole**, a novel and highly functionalized intermediate. While this specific regioisomer is not yet widely documented, this document will provide a comprehensive overview of its potential by leveraging established chemistry for its core functional groups. The protocols and strategies outlined herein are based on proven methodologies for similarly substituted indazoles and are designed to be directly applicable. This molecule offers three distinct and orthogonally reactive sites, making it an exceptionally powerful building block for the rapid construction of complex, drug-like molecules.

This document serves as a detailed guide for researchers, chemists, and drug development professionals, providing not only step-by-step protocols for key transformations but also the scientific rationale behind the choice of reagents and conditions.

Section 1: Physicochemical Properties and Safety Profile

Understanding the fundamental properties and handling requirements of any chemical intermediate is paramount for safe and effective laboratory operations.

Predicted Physicochemical Data

The following table summarizes the key computed and expected properties for **3-Bromo-5-methyl-6-nitro-1H-indazole**.

Property	Value	Source
CAS Number	1000343-58-7 (for regioisomer 3-Bromo-6-methyl-5-nitro-1H-indazole)	[3]
Molecular Formula	C ₈ H ₆ BrN ₃ O ₂	[3]
Molecular Weight	256.06 g/mol	[3]
Appearance	Expected to be a yellow to brown solid powder	N/A
Solubility	Expected to be soluble in polar aprotic solvents (DMF, DMSO, THF) and chlorinated solvents; poorly soluble in water and nonpolar alkanes.	N/A
Storage	Store in a tightly sealed container in a cool, dry place under an inert atmosphere (e.g., Argon or Nitrogen) at 2-8°C.	[3]

Handling and Safety Precautions

As a substituted nitroaromatic and bromo-heterocyclic compound, **3-Bromo-5-methyl-6-nitro-1H-indazole** should be handled with appropriate care in a well-ventilated chemical fume hood.

- General Hazards: Assumed to be harmful if swallowed, in contact with skin, or if inhaled. Causes skin and serious eye irritation. May cause respiratory irritation.
- Personal Protective Equipment (PPE): Wear standard PPE, including a lab coat, safety glasses with side shields, and chemical-resistant gloves (e.g., nitrile).
- Handling: Avoid generating dust. Prevent contact with skin, eyes, and clothing. Ensure adequate ventilation to prevent inhalation of dust or vapors.
- Incompatibilities: Avoid strong oxidizing agents, strong acids, and strong bases.
- Disposal: Dispose of waste material in accordance with local, state, and federal regulations.

Section 2: The Strategic Value of a Trifunctional Intermediate

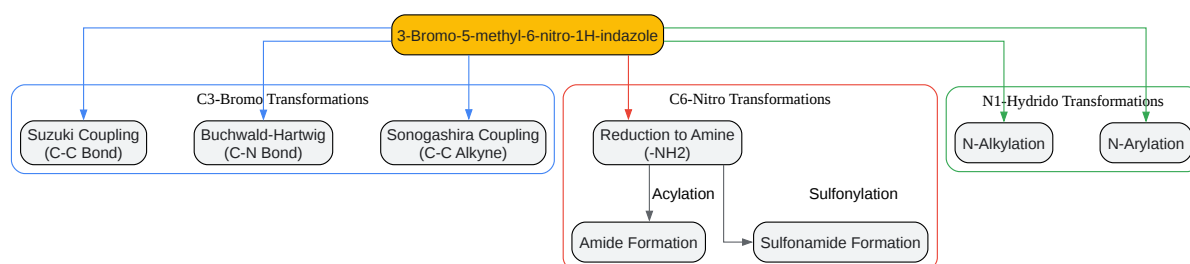
The power of **3-Bromo-5-methyl-6-nitro-1H-indazole** lies in its three distinct functional groups, which can be addressed with high selectivity using a range of modern synthetic methods. This "trifunctional" nature allows for a divergent synthetic approach, where a single intermediate can give rise to a vast library of analogs.

- The C3-Bromo Group: This is the primary site for introducing molecular diversity. The carbon-bromine bond is an ideal handle for palladium-catalyzed cross-coupling reactions, such as the Suzuki-Miyaura, Sonogashira, Buchwald-Hartwig, and Stille couplings.^{[4][5]} This allows for the facile formation of C-C, C-N, and C-O bonds, connecting a wide array of aryl, heteroaryl, alkyl, or amino groups to the indazole core.^[6]
- The C6-Nitro Group: The nitro group is a versatile functional handle that serves two main purposes. Firstly, its strong electron-withdrawing nature influences the reactivity of the entire ring system. Secondly, and more importantly, it can be cleanly and selectively reduced to a primary amine (-NH₂).^[7] This resulting aniline-type functional group is a crucial nucleophile

for forming amides, sulfonamides, ureas, and for participating in further coupling or cyclization reactions.[8]

- The N1-Hydrido Group: The acidic N-H proton of the indazole ring can be readily deprotonated to form an indazolide anion. This nucleophile can then be alkylated or arylated, a common strategy to block the N-H group, modulate solubility, or introduce pharmacophoric elements.[9][10] Careful selection of reaction conditions is crucial to control the regioselectivity between N1 and N2 alkylation.[11]

The logical relationship between these functional handles and their potential transformations is illustrated below.



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Caption: Synthetic pathways from the core intermediate.

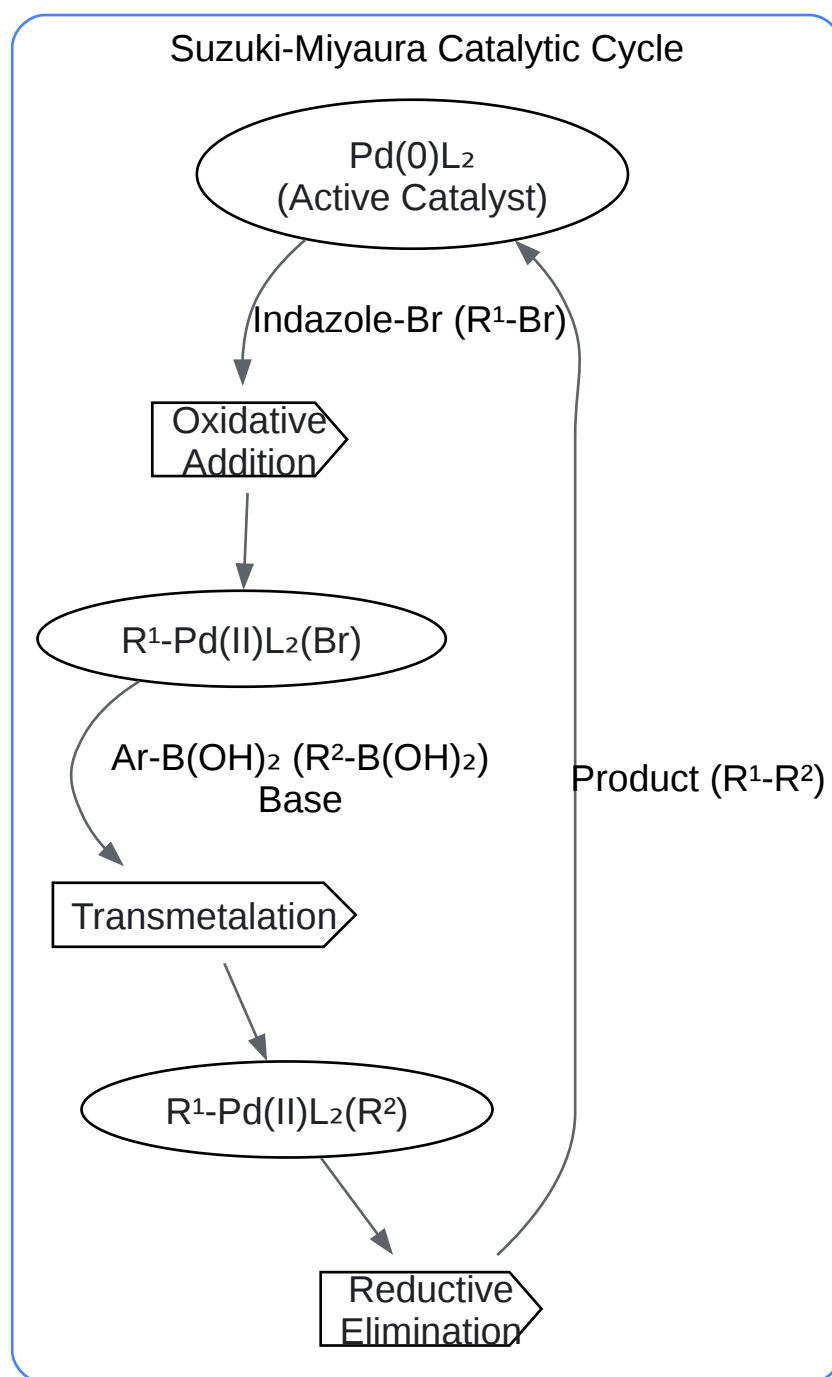
Section 3: Validated Experimental Protocols

The following protocols are detailed, step-by-step methodologies for the key transformations described above. They are based on established and reliable procedures from the primary literature for analogous substrates.

Protocol 3.1: Palladium-Catalyzed Suzuki-Miyaura Cross-Coupling at the C3-Position

This protocol describes a typical Suzuki-Miyaura reaction to form a C-C bond at the C3 position, a cornerstone transformation for this intermediate.

Causality: The choice of $\text{Pd}(\text{OAc})_2$ with a phosphine ligand like RuPhos, or a pre-formed catalyst like $\text{Pd}(\text{dppf})\text{Cl}_2$, provides a robust and highly active catalytic system for coupling with bromo-heterocycles.^{[4][5]} The use of a mild inorganic base like K_3PO_4 or K_2CO_3 is sufficient to facilitate the transmetalation step without degrading sensitive functional groups.^[12] A mixed solvent system like dioxane/water ensures the solubility of both the organic and inorganic reagents.



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Caption: The catalytic cycle for Suzuki-Miyaura coupling.

Methodology:

- **Reagent Setup:** To a flame-dried microwave vial or Schlenk tube, add **3-Bromo-5-methyl-6-nitro-1H-indazole** (1.0 eq.), the desired arylboronic acid (1.2-1.5 eq.), and potassium phosphate (K_3PO_4 , 3.0 eq.).
- **Catalyst Addition:** Add the palladium catalyst system. Two common options are:
 - Option A: Palladium(II) acetate ($Pd(OAc)_2$, 0.05 eq.) and RuPhos (0.10 eq.).
 - Option B: [1,1'-Bis(diphenylphosphino)ferrocene]dichloropalladium(II) ($Pd(dppf)Cl_2$, 0.05 eq.).
- **Inert Atmosphere:** Seal the vessel and purge with an inert gas (Argon or Nitrogen) for 5-10 minutes.
- **Solvent Addition:** Add degassed 1,4-dioxane and degassed water (typically in a 4:1 to 10:1 ratio by volume) via syringe. The final concentration of the indazole should be approximately 0.1 M.
- **Reaction:** Place the sealed vessel in a preheated oil bath or microwave reactor and stir at 80-120 °C. Monitor the reaction progress by TLC or LC-MS (typically 1-12 hours).
- **Work-up:** Upon completion, cool the reaction to room temperature. Dilute with ethyl acetate and water. Separate the organic layer, wash with brine, dry over anhydrous sodium sulfate (Na_2SO_4), filter, and concentrate under reduced pressure.
- **Purification:** Purify the crude residue by flash column chromatography on silica gel using a suitable eluent system (e.g., a gradient of ethyl acetate in hexanes) to yield the 3-aryl-5-methyl-6-nitro-1H-indazole product.

Protocol 3.2: Reduction of the C6-Nitro Group

This protocol details the conversion of the electron-withdrawing nitro group into a nucleophilic amino group, unlocking a new set of possible reactions.

Causality: Stannous chloride ($SnCl_2$) in a polar protic solvent like ethanol or concentrated HCl is a classic, high-yielding method for the reduction of aromatic nitro groups.[8] The reaction is tolerant of many other functional groups, including halogens. Catalytic hydrogenation with

palladium on carbon (Pd/C) is a cleaner alternative but may risk dehalogenation of the C3-bromo group under certain conditions; therefore, the tin(II) chloride method is often preferred for bromo-nitro aromatics.

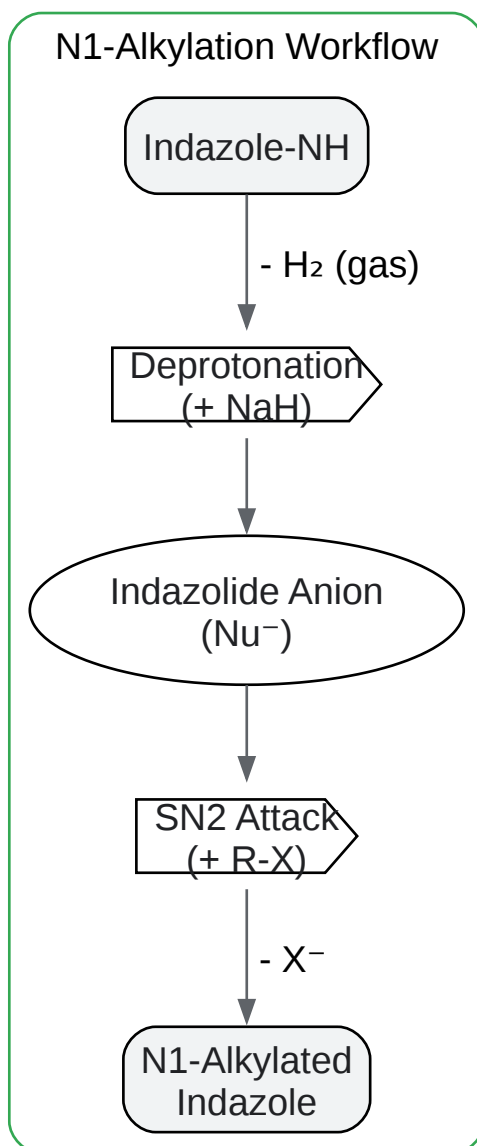
Methodology:

- **Reagent Setup:** In a round-bottom flask, dissolve **3-Bromo-5-methyl-6-nitro-1H-indazole** (1.0 eq.) in ethanol or ethyl acetate.
- **Reductant Addition:** Add tin(II) chloride dihydrate ($\text{SnCl}_2 \cdot 2\text{H}_2\text{O}$, 4.0-5.0 eq.) to the solution. The reaction is often exothermic.
- **Reaction:** If using ethanol, heat the mixture to reflux (approx. 78 °C) and stir. If using ethyl acetate, stir at room temperature or warm gently to 40-50 °C. Monitor the reaction by TLC or LC-MS until the starting material is consumed (typically 2-6 hours).
- **Work-up:** Cool the reaction mixture to room temperature and carefully pour it over crushed ice. Basify the aqueous solution by slowly adding a saturated solution of sodium bicarbonate (NaHCO_3) or sodium hydroxide (NaOH) until the pH is ~8-9. This will precipitate tin salts.
- **Extraction:** Extract the aqueous slurry multiple times with ethyl acetate or dichloromethane.
- **Purification:** Combine the organic layers, wash with brine, dry over anhydrous Na_2SO_4 , filter, and concentrate under reduced pressure to yield the crude 3-bromo-5-methyl-1H-indazol-6-amine, which can often be used in the next step without further purification or can be purified by column chromatography.

Protocol 3.3: Regioselective N1-Alkylation

This protocol describes the alkylation at the N1 position of the indazole ring, a key step for modulating the molecule's properties.

Causality: The use of a strong, non-nucleophilic base like sodium hydride (NaH) in an anhydrous aprotic solvent (THF or DMF) quantitatively deprotonates the indazole N-H.^[9] This generates the indazolide anion. The subsequent addition of an electrophile (e.g., an alkyl bromide or iodide) results in an $\text{S}_\text{N}2$ reaction. For many indazole systems, this combination favors alkylation at the more sterically accessible N1 position over the N2 position.^[10]



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Caption: Workflow for N1-alkylation of the indazole.

Methodology:

- **Reagent Setup:** To a flame-dried, three-neck round-bottom flask under an inert atmosphere (Argon or Nitrogen), add a suspension of sodium hydride (NaH, 60% dispersion in mineral oil, 1.2 eq.) in anhydrous tetrahydrofuran (THF).
- **Indazole Addition:** Cool the suspension to 0 °C using an ice bath. Add a solution of the N-H indazole starting material (1.0 eq.) in anhydrous THF dropwise via a dropping funnel. Stir for

30-60 minutes at 0 °C; cessation of hydrogen gas evolution indicates complete deprotonation.

- Electrophile Addition: Add the alkylating agent (e.g., methyl iodide, ethyl bromide, or benzyl bromide, 1.1 eq.) dropwise at 0 °C.
- Reaction: Allow the reaction to warm to room temperature and stir until completion as monitored by TLC or LC-MS (typically 2-16 hours).
- Quenching: Carefully quench the reaction by slowly adding a saturated aqueous solution of ammonium chloride (NH₄Cl) at 0 °C.
- Extraction: Dilute with water and extract with ethyl acetate. Combine the organic layers, wash with brine, dry over anhydrous Na₂SO₄, filter, and concentrate.
- Purification: Purify the crude product by flash column chromatography. The N1 and N2 isomers, if formed, can typically be separated on silica gel.

Conclusion

3-Bromo-5-methyl-6-nitro-1H-indazole stands as a highly promising and versatile intermediate for pharmaceutical research and development. Its trifunctional nature provides chemists with a powerful platform for divergent synthesis. By employing well-established and reliable protocols for Suzuki-Miyaura coupling, nitro group reduction, and N-alkylation, researchers can efficiently generate extensive libraries of novel indazole derivatives. This strategic building block has the potential to significantly accelerate the discovery of new therapeutic agents across a wide range of disease areas.

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